

# Spectroscopic Analysis of 1,1-Diphenylbutane: A Technical Guide

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## Compound of Interest

Compound Name: 1,1-Diphenylbutane

Cat. No.: B1605752

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This technical guide provides a comprehensive overview of the spectroscopic data for **1,1-diphenylbutane**, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). Due to the limited availability of published experimental spectra for this specific isomer, this guide presents predicted spectroscopic data generated from validated computational models. These predictions offer valuable insights into the structural characterization of **1,1-diphenylbutane**.

## Predicted Spectroscopic Data

The following tables summarize the predicted NMR, IR, and MS data for **1,1-diphenylbutane**. These predictions were generated using reputable online spectroscopic prediction tools.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted  $^1\text{H}$  NMR Data for **1,1-Diphenylbutane**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.30 - 7.15	Multiplet	10H	Ar-H
3.85	Triplet	1H	CH
2.10	Multiplet	2H	CH <sub>2</sub>
1.30	Multiplet	2H	CH <sub>2</sub>
0.90	Triplet	3H	CH <sub>3</sub>

Table 2: Predicted <sup>13</sup>C NMR Data for **1,1-Diphenylbutane**

Chemical Shift (ppm)	Assignment
145.5	Ar-C (quaternary)
128.5	Ar-CH
128.0	Ar-CH
126.0	Ar-CH
52.0	CH
38.0	CH <sub>2</sub>
23.0	CH <sub>2</sub>
14.0	CH <sub>3</sub>

## Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **1,1-Diphenylbutane**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3080 - 3030	Medium	C-H stretch (aromatic)
2960 - 2850	Strong	C-H stretch (aliphatic)
1600, 1495, 1450	Medium	C=C stretch (aromatic ring)
760, 700	Strong	C-H bend (out-of-plane, monosubstituted benzene)

## Mass Spectrometry (MS)

Table 4: Predicted Major Mass Fragments for **1,1-Diphenylbutane** (Electron Ionization)

m/z	Relative Intensity	Assignment
210	Moderate	[M] <sup>+</sup> (Molecular Ion)
167	High	[M - C <sub>3</sub> H <sub>7</sub> ] <sup>+</sup>
91	Very High	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Tropylium ion)

## Experimental Protocols

The following are generalized experimental protocols for obtaining spectroscopic data for a small organic molecule like **1,1-diphenylbutane**.

### NMR Spectroscopy (<sup>1</sup>H and <sup>13</sup>C)

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>) in an NMR tube. Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) for chemical shift referencing.
- **Instrument Setup:** Place the NMR tube in the spectrometer. The instrument is then tuned and the magnetic field is shimmed to achieve homogeneity.
- **Data Acquisition:**

- For  $^1\text{H}$  NMR, a standard pulse sequence is used. Key parameters include the spectral width, acquisition time, relaxation delay, and the number of scans.
- For  $^{13}\text{C}$  NMR, a proton-decoupled pulse sequence is typically employed to simplify the spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of  $^{13}\text{C}$ , a larger number of scans and a longer acquisition time are generally required compared to  $^1\text{H}$  NMR.
- Data Processing: The acquired free induction decay (FID) is Fourier transformed to obtain the NMR spectrum. The spectrum is then phased, baseline corrected, and the chemical shifts are referenced to the internal standard.

## Infrared (IR) Spectroscopy

- Sample Preparation (Neat Liquid): If **1,1-diphenylbutane** is a liquid, a drop of the neat sample is placed between two salt plates (e.g., NaCl or KBr) to form a thin film.
- Instrument Setup: The salt plates are mounted in the sample holder of the IR spectrometer.
- Data Acquisition: A background spectrum of the empty salt plates is first recorded. The sample is then scanned to obtain the IR spectrum. The instrument measures the absorption of infrared radiation at different wavenumbers.
- Data Processing: The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum, which is typically plotted as transmittance or absorbance versus wavenumber.

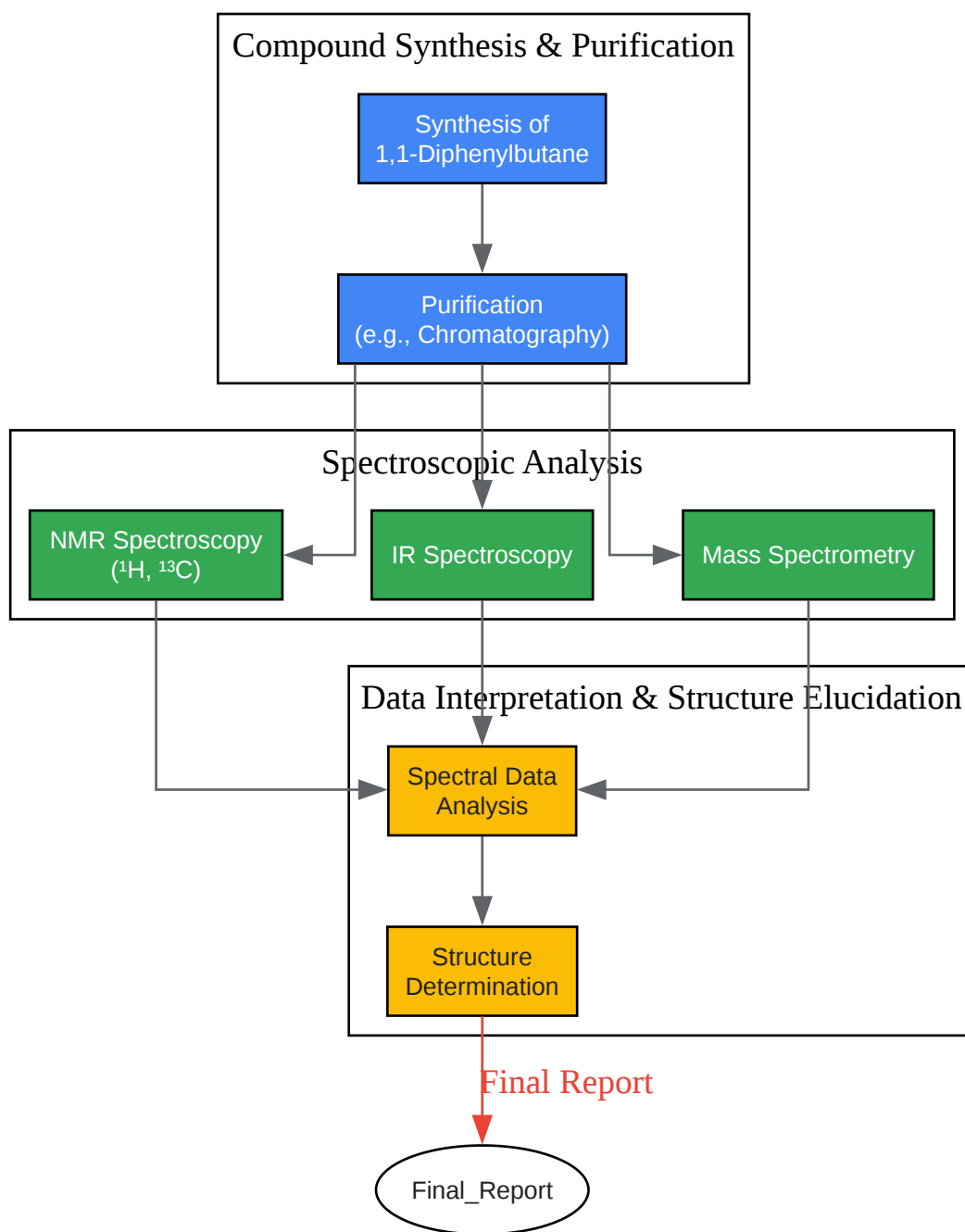
## Mass Spectrometry (Electron Ionization - EI)

- Sample Introduction: A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS). The sample is vaporized in the ion source.
- Ionization: In the ion source, the vaporized molecules are bombarded with a high-energy electron beam (typically 70 eV). This causes the molecules to ionize, forming a molecular ion ( $\text{M}^+$ ) and fragment ions.

- **Mass Analysis:** The ions are accelerated and passed through a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** A detector records the abundance of each ion at a specific  $m/z$  value.
- **Data Processing:** The data is presented as a mass spectrum, which is a plot of relative ion abundance versus  $m/z$ .

## Visualization of Spectroscopic Analysis Workflow

As no specific signaling pathways or complex experimental workflows are associated with a simple organic molecule like **1,1-diphenylbutane**, the following diagram illustrates a generalized workflow for the spectroscopic analysis of an unknown organic compound.



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A generalized workflow for the spectroscopic analysis of an organic compound.

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